

An In-depth Technical Guide to the Properties of Cyclopropyl Azide

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Compound of Interest

Compound Name: Cyclopropyl azide

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Abstract

Cyclopropyl azide is a strained, energetic small molecule of significant interest in organic synthesis and medicinal chemistry. Its unique combination of a high-energy azide moiety and a strained cyclopropyl ring imparts distinct reactivity, making it a valuable building block for the synthesis of complex nitrogen-containing compounds. This guide provides a comprehensive overview of the chemical, physical, and hazardous properties of **cyclopropyl azide**. It includes detailed experimental protocols for its synthesis and key reactions, quantitative data presented in structured tables, and diagrams of reaction mechanisms and workflows to facilitate a deeper understanding of its chemical behavior.

Chemical and Physical Properties

Cyclopropyl azide is a colorless liquid at room temperature. Due to its strained ring and energetic azide group, it is a molecule with inherent reactivity and potential hazards. A summary of its known physical and chemical properties is presented in Table 1.

Table 1: Physical and Chemical Properties of **Cyclopropyl Azide**

Property	Value	Reference
Molecular Formula	C ₃ H ₅ N ₃	[1]
Molecular Weight	83.09 g/mol	[1][2]
CAS Number	19757-65-4	[2]
Appearance	Colorless liquid	[3]
Boiling Point	Not available	
Density	Not available	
Purity	95% (commercially available)	[4]

Spectroscopic Data

The structural characterization of **cyclopropyl azide** and its derivatives relies heavily on spectroscopic methods. Table 2 summarizes the expected and reported spectroscopic data.

Table 2: Spectroscopic Data for **Cyclopropyl Azide** and Derivatives

Technique	Parameter	Observed Value (Example)	Significance	Reference
^1H NMR	Chemical Shift (δ)	$\sim 0.40\text{--}0.69$ ppm (methylene protons), ~ 2.5 ppm (methine proton)	Indicates the chemical environment of protons, sensitive to cyclopropane ring strain.	[5]
^{13}C NMR	Chemical Shift (δ)	~ 5.5 ppm (methylene carbons), ~ 36.79 ppm (methine carbon)	Reflects the electronic environment of carbon atoms, characteristic of cyclopropyl carbons.	[6][5][7]
FT-IR	Wavenumber (cm^{-1})	$2100\text{--}2150$ cm^{-1}	Characteristic strong and sharp absorption band for the azide group ($-\text{N}_3$).	

Synthesis of Cyclopropyl Azide

Cyclopropyl azide can be synthesized through several routes, primarily involving the nucleophilic substitution of a cyclopropyl halide or the diazotization of cyclopropylamine.

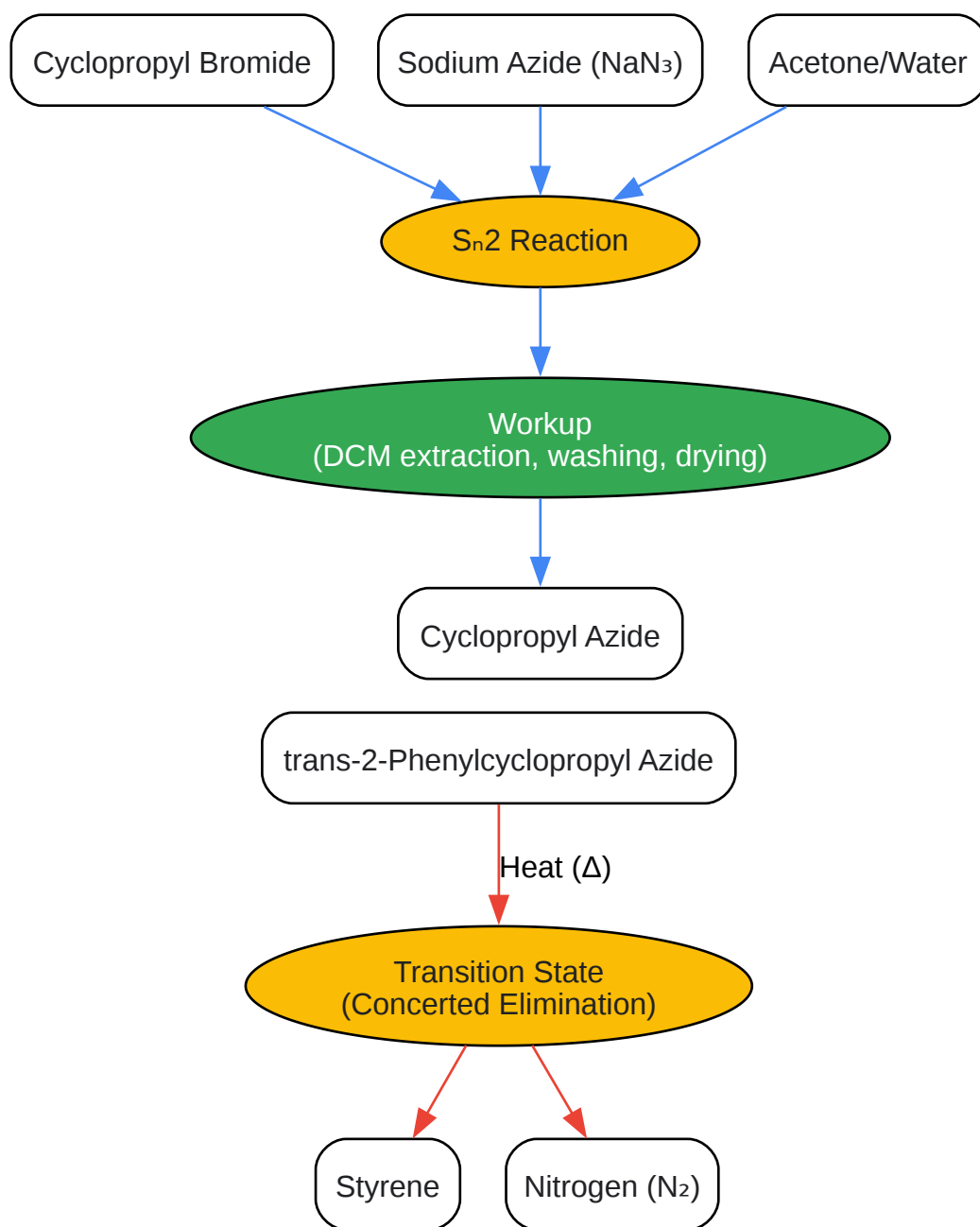
From Cyclopropyl Halides (e.g., Cyclopropyl Bromide)

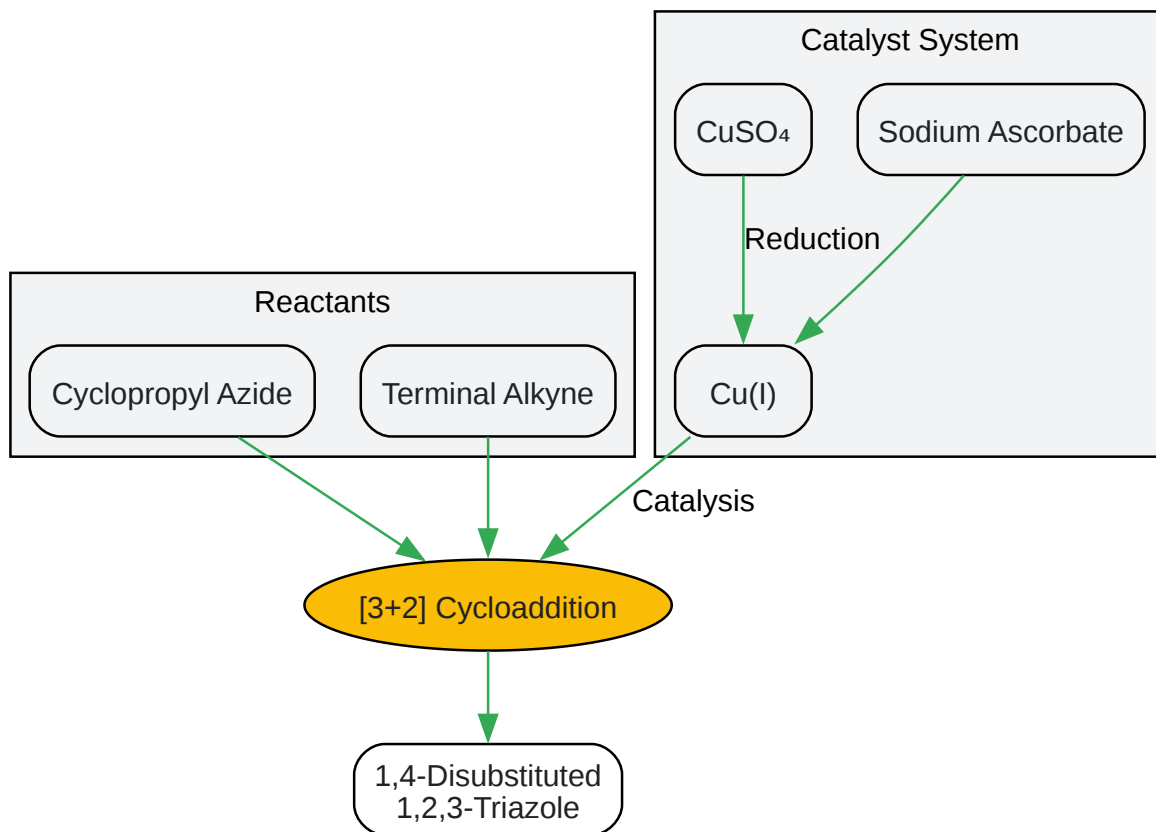
This method involves the $\text{S}_{\text{N}}2$ reaction of a cyclopropyl halide with an azide salt, such as sodium azide.[2] The use of a phase transfer catalyst can enhance the reaction rate.[2]

Experimental Protocol: Synthesis from Cyclopropyl Bromide

- Materials: Cyclopropyl bromide, sodium azide, acetone, water.
- Procedure:
 - To a solution of cyclopropyl bromide (5 mmol) in a 1:3 mixture of water and acetone (0.25 M), add sodium azide (2.0 equivalents).[8]
 - Stir the mixture at room temperature for 30 minutes.[8]
 - Monitor the reaction progress by TLC.
 - Upon completion, dilute the reaction mixture with dichloromethane (DCM) and wash with water.[8]
 - Dry the organic layer over anhydrous magnesium sulfate (MgSO_4), filter, and evaporate the solvent under reduced pressure to yield **cyclopropyl azide**. [8]

Logical Relationship: Synthesis from Cyclopropyl Bromide





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